

# Physical properties of 2-Methyl-2-cyclopenten-1-one (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-2-cyclopenten-1-one

Cat. No.: B7791092

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## Technical Guide: Physical Properties of 2-Methyl-2-cyclopenten-1-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Methyl-2-cyclopenten-1-one** (CAS No. 1120-73-6), a cyclic ketone of interest in various chemical syntheses. The document outlines its boiling point and density, details the experimental methodologies for their determination, and presents a logical workflow for the physical characterization of such a compound.

## Physical Properties

**2-Methyl-2-cyclopenten-1-one** is a clear yellow, flammable liquid.<sup>[1][2]</sup> Its primary physical characteristics, boiling point and density, are crucial for its handling, purification, and application in experimental settings.

## Data Summary

The experimentally determined and literature-reported values for the boiling point and density of **2-Methyl-2-cyclopenten-1-one** are summarized below.

Physical Property	Value	Conditions
Boiling Point	157.0 °C	at 760.00 mm Hg[3]
157.5 °C	at 760 mmHg[4]	
158-161 °C	(literature value)[1][5][6]	
Density	0.979 g/mL	at 25 °C (literature value)[1][5][6]
0.97900 g/mL	at 25.00 °C[3]	
0.996 g/mL	(temperature not specified)[4]	

## Experimental Protocols

The following sections describe generalized, standard laboratory procedures for the determination of the boiling point and density of a liquid organic compound such as **2-Methyl-2-cyclopenten-1-one**.

### Determination of Boiling Point (Micro-Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5][6] For small sample volumes, the micro-boiling point or capillary method is frequently employed.[7]

Apparatus:

- Thiele tube or similar heating block (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Sample of **2-Methyl-2-cyclopenten-1-one**

#### Procedure:

- A small amount (a few milliliters) of the liquid sample is placed into the fusion tube.[\[2\]](#)[\[4\]](#)
- A capillary tube, which has been sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[\[2\]](#)[\[4\]](#)
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[\[4\]](#)
- This assembly is placed in a Thiele tube or a heating block.[\[4\]](#)[\[8\]](#)
- The apparatus is heated gently and slowly to ensure uniform temperature distribution.[\[4\]](#)
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tip is noted.[\[4\]](#)[\[9\]](#) This indicates the liquid has reached its boiling point.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is officially recorded as the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[7\]](#)[\[8\]](#)

## Determination of Density (Pycnometer or Gravimetric Method)

Density is the mass of a substance per unit of volume ( $\rho = m/V$ ).[\[10\]](#)[\[11\]](#) It can be accurately determined by weighing a precisely known volume of the liquid.

#### Apparatus:

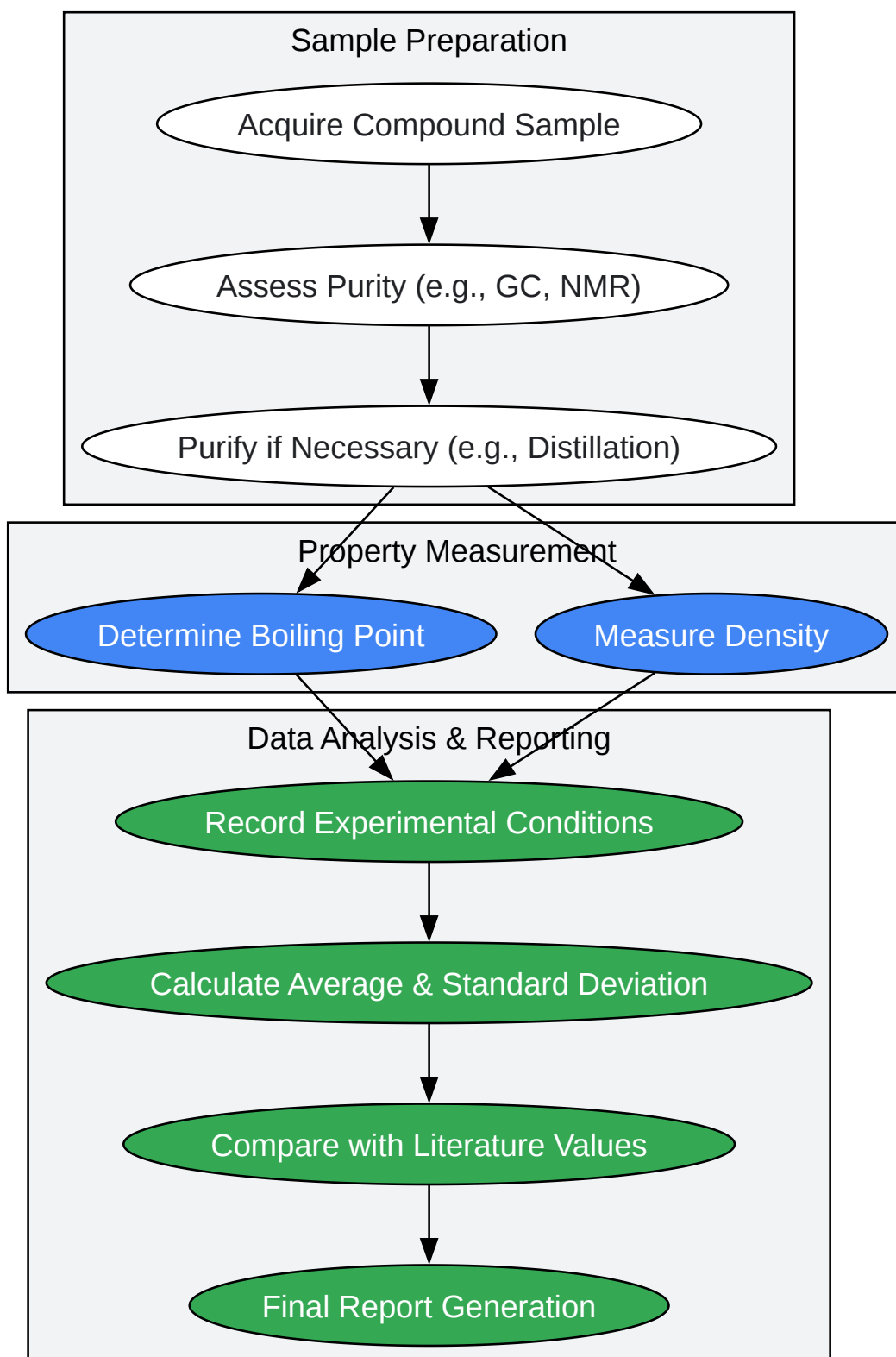
- Pycnometer (specific gravity bottle) or a graduated cylinder
- Analytical balance
- Thermometer/thermostatically controlled environment

#### Procedure:

- An empty, clean, and dry measuring vessel (e.g., a 10 mL graduated cylinder or a pycnometer) is placed on an analytical balance, and its mass is recorded.[\[12\]](#)[\[13\]](#) The balance should be zeroed (tared) with the empty vessel.
- A specific volume of the liquid (e.g., 10 mL) is carefully transferred into the measuring vessel. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error.[\[3\]](#)[\[11\]](#)
- The mass of the vessel containing the liquid is then measured and recorded.[\[12\]](#)
- The density is calculated by dividing the mass of the liquid (mass of filled vessel minus mass of empty vessel) by the measured volume.[\[13\]](#)
- For higher accuracy, a pycnometer is used. This is a glass flask with a precisely known volume. The procedure involves weighing the empty pycnometer, the pycnometer filled with the sample liquid, and often the pycnometer filled with a reference liquid like water.[\[14\]](#)[\[15\]](#)
- It is crucial to perform the measurement at a controlled and recorded temperature, as density is temperature-dependent.

## Visualization of Experimental Workflow

The logical flow for determining the physical properties of a chemical compound is outlined in the diagram below. This process ensures that the sample is pure and that the measurements are accurate and reproducible.



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Caption: Workflow for Physical Property Determination.

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Address: 3281 E Guasti Rd  
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